Comprehensive Characterization and Utilization Guide: 3-Fluoro-5-iodo-4-methoxybenzyl Alcohol

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Compound of Interest

Compound Name:	*3-Fluoro-5-iodo-4-methoxybenzyl alcohol*
CAS No.:	*2090747-09-2*
Cat. No.:	*B2963842*

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Executive Summary & Strategic Value

In the landscape of modern medicinal chemistry, **3-Fluoro-5-iodo-4-methoxybenzyl alcohol** (CAS 2090747-09-2) represents a high-value "tri-functional" scaffold. Unlike simple benzyl alcohols, this molecule integrates three distinct reactive handles—a benzylic alcohol, an aryl iodide, and an aryl fluoride—around a central anisole core.

This guide provides an in-depth technical characterization of this scaffold, comparing it against its non-fluorinated and non-iodinated analogs. It serves as a blueprint for researchers utilizing this intermediate in the synthesis of PROTACs, kinase inhibitors, and radiotracers.

Why This Scaffold Matters

- Orthogonal Reactivity: The aryl iodide allows for selective cross-coupling (Suzuki/Sonogashira) without disturbing the benzyl alcohol or the fluoride.
- Metabolic Stability: The strategic placement of fluorine at the C3 position blocks metabolic hydroxylation and modulates the pKa of the neighboring phenol ether.

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- Linker Versatility: The benzyl alcohol serves as a pristine anchor point for ether or ester linkages, common in PROTAC linker design.

Comparative Analysis: Performance & Properties

To understand the utility of **3-Fluoro-5-iodo-4-methoxybenzyl alcohol** (Compound A), we compare it with two standard alternatives: 3-Iodo-4-methoxybenzyl alcohol (Compound B) and 3-Fluoro-4-methoxybenzyl alcohol (Compound C).

Table 1: Physicochemical and Reactivity Comparison

Feature	Compound A (Target)	Compound B (Non-Fluoro)	Compound C (Non-Iodo)
Structure	3-F, 5-I, 4-OMe	3-I, 4-OMe	3-F, 4-OMe
LogP (Predicted)	~2.3	~2.1	~1.4
Metabolic Stability	High (F blocks C3 oxidation)	Moderate (C5 vulnerable)	High
C-C Coupling Potential	Excellent (C-I bond)	Excellent (C-I bond)	Poor (Requires C-H activation)
Electronic Character	Electron Deficient (Inductive F+I)	Electron Neutral	Electron Deficient (F only)
Primary Application	Multi-functional Linkers, PROTACs	Simple Cross-Coupling	Bioisostere Studies

Decision Logic

- Choose A when you need a "hub" molecule that can undergo cross-coupling and linker attachment while maintaining high metabolic stability.
- Choose B if metabolic stability at the C3 position is not a concern and cost is the primary driver.
- Choose C if you only require the physicochemical benefits of fluorine without the need for further metal-catalyzed functionalization.

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Representative Characterization Data

Note: The following data represents the expected spectral signature based on the specific substitution pattern (1-CH2OH, 3-F, 4-OMe, 5-I).

NMR Spectroscopy

- H NMR (400 MHz, CDCl

  ):

  - 7.55 (s, 1H, H6, ortho to I, meta to F). Note: Appears as a singlet or doublet with small coupling.
  - 7.15 (dd,

    Hz, 1H, H2, ortho to F). Note: Large coupling due to ortho-Fluorine.
  - 4.65 (s, 2H, Ar-CH

    OH).
  - 3.88 (s, 3H, -OCH

).
  - 1.85 (br s, 1H, -OH).
- F NMR (376 MHz, CDCl

  ):

  - -128.5 (dd, Ar-F). Distinctive shift for fluorine ortho to a methoxy group.
- C NMR (100 MHz, CDCl

  ):

  - Diagnostic peaks at ~150 ppm (C-F, d,

    Hz) and ~90 ppm (C-I).

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Experimental Protocols

Protocol 1: Synthesis via Selective Reduction

This protocol describes the reduction of the aldehyde precursor, 3-Fluoro-5-iodo-4-methoxybenzaldehyde, to the target alcohol. This method ensures the iodine atom remains intact (avoiding dehalogenation).

Reagents:

- Precursor: 3-Fluoro-5-iodo-4-methoxybenzaldehyde (1.0 equiv)
- Reductant: Sodium Borohydride (NaBH

  , 0.5 equiv)
- Solvent: Methanol (MeOH) or THF/MeOH (10:1)

Step-by-Step Methodology:

- Dissolution: Dissolve 5.0 g (17.8 mmol) of the aldehyde in 50 mL of anhydrous MeOH in a round-bottom flask. Cool the solution to 0 °C using an ice bath.
- Addition: Slowly add NaBH

  (340 mg, 8.9 mmol) portion-wise over 10 minutes. Caution: Gas evolution (H

) will occur.
- Reaction: Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature (RT) and stir for an additional 1 hour. Monitor by TLC (Hexane/EtOAc 7:3) for the disappearance of the aldehyde spot.
- Quenching: Quench the reaction by adding 5 mL of water followed by 10 mL of saturated NH

  Cl solution.
- Extraction: Remove MeOH under reduced pressure. Extract the aqueous residue with EtOAc (

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mL).

- Purification: Wash the combined organics with brine, dry over Na

  SO

  , and concentrate. The crude product is typically pure enough (>95%) for subsequent steps. If necessary, purify via silica gel flash chromatography (Hexane/EtOAc gradient).

Protocol 2: Conversion to Benzyl Bromide (Activation)

To use this scaffold as a linker, the alcohol is often converted to a bromide.

Reagents:

- Substrate: **3-Fluoro-5-iodo-4-methoxybenzyl alcohol**
- Reagent: Phosphorus Tribromide (PBr

) or CBr

  /PPh

  (Appel Conditions)
- Solvent: Dichloromethane (DCM)

Methodology (PBr

route):

- Dissolve the alcohol (1.0 equiv) in anhydrous DCM at 0 °C.
- Add PBr

  (0.4 equiv) dropwise.
- Stir at 0 °C for 1 hour.
- Quench with saturated NaHCO

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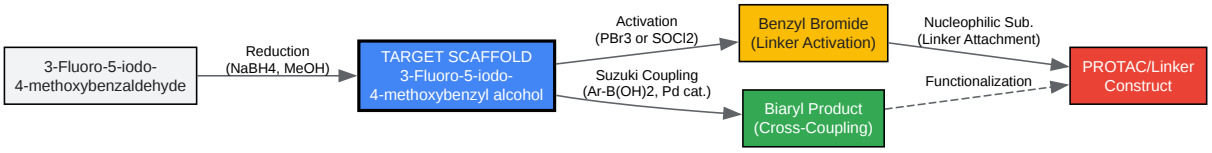
. Isolate the organic layer, dry, and concentrate to yield the benzyl bromide. Note: Benzyl bromides are lachrymators; handle in a fume hood.

Visualization: Synthesis & Application Workflow

The following diagram illustrates the "Hub" nature of this scaffold, showing how it connects the synthesis of the core building block to its downstream applications in drug discovery.



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Caption: Synthesis and divergent application pathways for **3-Fluoro-5-iodo-4-methoxybenzyl alcohol**.

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